

# Application Notes and Protocols: XD23 in Xenograft Mouse Models

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## Compound of Interest

Compound Name: XD23  
Cat. No.: B15621935

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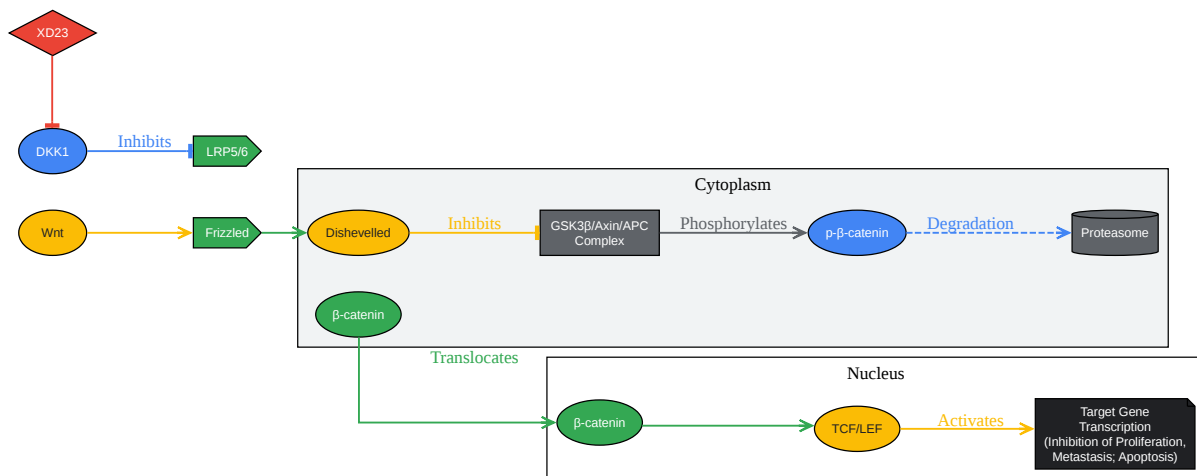
For Researchers, Scientists, and Drug Development Professionals

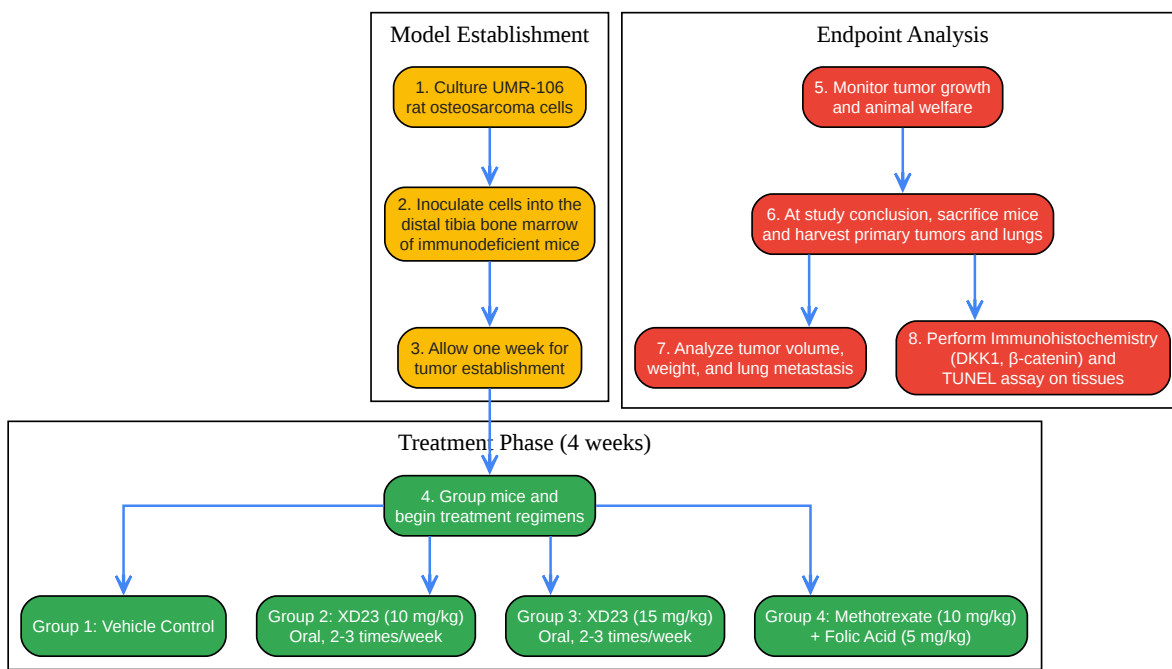
## Introduction

**XD23** is an experimental small molecule inhibitor showing significant promise in preclinical studies for the treatment of osteosarcoma.[1][2][3] It functions by downregulating Dickkopf-1 (DKK1), a known antagonist of the Wnt signaling pathway.[1][2][3] This mode of action leads to the activation of the canonical Wnt/ $\beta$ -catenin signaling pathway, which in turn inhibits osteosarcoma proliferation, metastasis, and bone destruction, while promoting apoptosis.[1][2][3] These application notes provide detailed protocols for the use of **XD23** in an orthotopic xenograft mouse model of osteosarcoma, based on published preclinical data.

## Mechanism of Action

**XD23**'s primary mechanism of action is the suppression of DKK1 expression.[1][2] DKK1 negatively regulates the Wnt/ $\beta$ -catenin pathway by binding to the LRP5/6 co-receptor, preventing Wnt ligands from activating the pathway and leading to the degradation of  $\beta$ -catenin.[4][5][6] By inhibiting DKK1, **XD23** allows for the stabilization and nuclear translocation of  $\beta$ -catenin, leading to the transcription of Wnt target genes that regulate cell proliferation, differentiation, and survival.





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## References

- 1. Identification of XD23 as a potent inhibitor of osteosarcoma via downregulation of DKK1 and activation of the WNT/β-catenin pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Identification of XD23 as a potent inhibitor of osteosarcoma via downregulation of DKK1 and activation of the WNT/ \$\beta\$ -catenin pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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